

Bioactivity Comparison Guide: 5-Bromo-2-chloro-N,N-dimethylisonicotinamide Analogs

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Bromo-2-chloro-N,N-dimethylisonicotinamide

CAS No.: 1863453-75-1

Cat. No.: B6305820

[Get Quote](#)

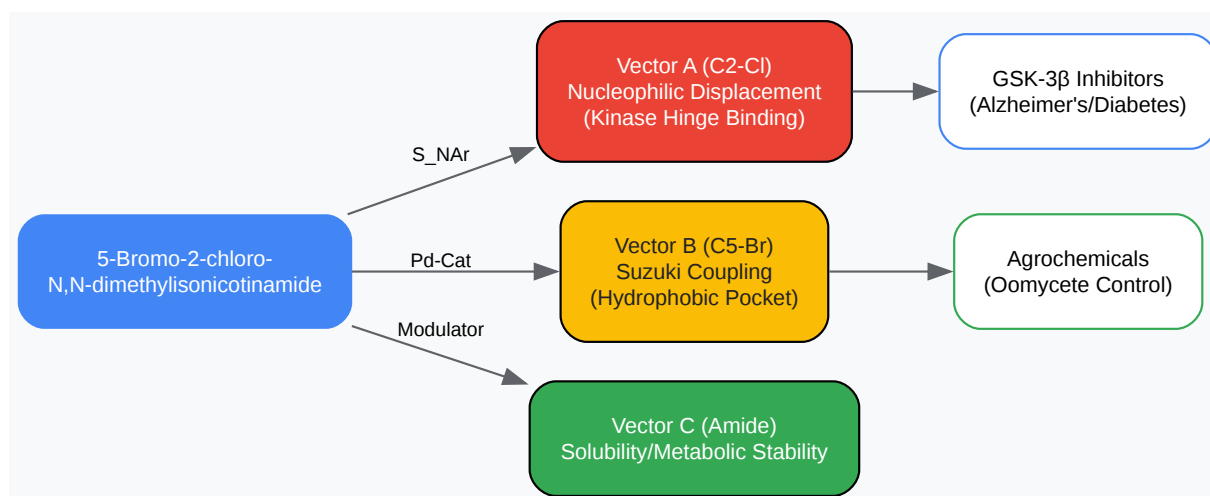
Executive Summary & Scaffold Analysis

5-Bromo-2-chloro-N,N-dimethylisonicotinamide (CAS: 1863453-75-1) represents a tri-functionalized pyridine scaffold optimized for Fragment-Based Drug Discovery (FBDD). Unlike simple pyridine intermediates, this molecule offers three distinct vectors for chemical diversification, allowing researchers to fine-tune potency and solubility simultaneously.

The "Three-Vector" Diversification Strategy

- **Vector A (C2-Position):** The 2-Chloro group is highly reactive toward nucleophilic aromatic substitution (S_NAr). Displacing this with amines creates a "hinge-binding" motif essential for kinase inhibition.
- **Vector B (C5-Position):** The 5-Bromo group serves as a handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura), enabling the addition of hydrophobic tails to occupy deep protein pockets.

- Vector C (Amide): The N,N-dimethyl amide modulates solubility and metabolic stability (preventing rapid hydrolysis compared to simple esters).



[Click to download full resolution via product page](#)

Figure 1: Functional diversification map of the isonicotinamide scaffold.

Comparative Bioactivity Performance

The bioactivity of this scaffold is realized upon derivatization. Below is a comparison of key analog classes derived from the 5-Bromo-2-chloro core against industry standards.

A. Agrochemical Potency (Fungicidal Activity)

Analogs modified at the C5 position with thiophene moieties (via Suzuki coupling) have shown superior efficacy against *Phytophthora capsici* (Cucumber Downy Mildew) compared to commercial standards.

Table 1: Fungicidal Efficacy of Isonicotinamide Analogs vs. Commercial Standards

Compound	Structure Description	Target Pathogen	EC ₅₀ (mg/L)	Relative Potency
Analog 4f	5-(Thiophen-2-yl)-nicotinamide derivative	P. capsici	1.96	High (Best in Class)
Flumorph	Commercial Morpholine Fungicide	P. capsici	7.55	Moderate (3.8x lower)
Diflumetorim	Commercial Pyrimidinamine	P. capsici	21.44	Low (10.9x lower)
Parent Scaffold	5-Bromo-2-chloro-N,N-dimethyl...	P. capsici	>100	Inactive (Precursor)

Data Source: Synthesis and bioassay results from recent agricultural studies [1].

B. Kinase Inhibition (GSK-3β & BACE-1)

In the context of Alzheimer's disease, the 2-chloro group is displaced by diamines to form 2-amino-isonicotinamides. These analogs exhibit nanomolar potency against GSK-3β.

Table 2: Kinase Inhibitor Profile (SAR Trends)

Structural Modification	Effect on GSK-3β Potency	Selectivity Profile	Notes
2-Cl → 2-Amino (Cyclopropyl)	Increase (+++)	High	Critical H-bond donor for hinge region.
5-Br → 5-Aryl	Increase (++)	Moderate	Occupies hydrophobic back-pocket.
N,N-dimethyl → N-H	Decrease (-)	Low	Amide protons often required for solvent interaction.

Key Insight: The N,N-dimethyl group in the title compound is often a "pro-moiety" or solubilizing tail. For maximum kinase potency, the amide is often dealkylated or cyclized, but the 5-Br/2-Cl substitution pattern is the defining feature that enables rapid library generation [2, 3].

Experimental Protocols

To validate the bioactivity of this scaffold, the following protocols are recommended. These focus on the transformation of the precursor into bioactive analogs and their subsequent testing.

Protocol A: Synthesis of Bioactive Thiophene Analogs (Suzuki Coupling)

Objective: Functionalize the C5-position to generate fungicidal candidates.

- Reagents: **5-Bromo-2-chloro-N,N-dimethylisonicotinamide** (1.0 eq), Thiophene-2-boronic acid (1.2 eq),
(0.05 eq),
(2.0 eq).
- Solvent: 1,4-Dioxane/Water (4:1 ratio).
- Procedure:
 - Degas the solvent mixture with
for 15 minutes.
 - Add reactants and catalyst to a sealed tube.
 - Heat to 90°C for 12 hours.
 - Monitor by TLC (Hexane/EtOAc 3:1).
 - Workup: Extract with EtOAc, wash with brine, dry over
.

- Purification: Silica gel column chromatography.

- Validation:

NMR should show the disappearance of the C5-H signal (if unbrominated) or shift in aromatic protons, and appearance of thiophene signals [1].

Protocol B: Mycelial Growth Rate Assay (Fungicidal Activity)

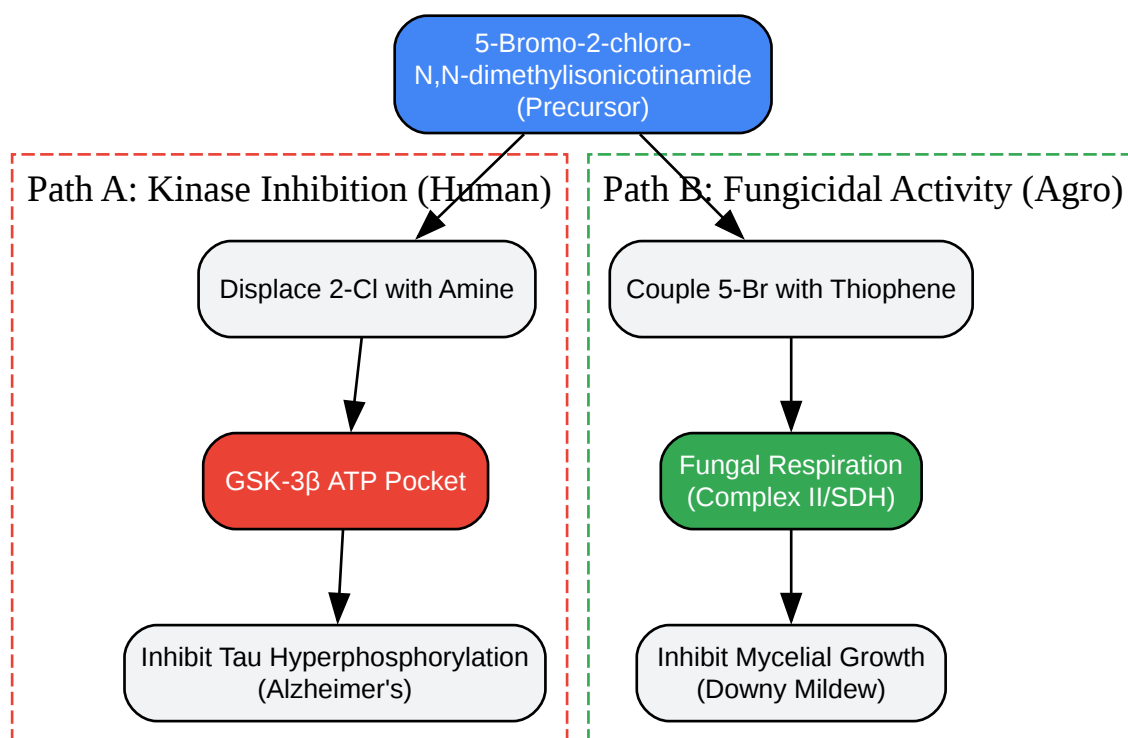
Objective: Quantify the EC_{50} of the synthesized analog against *Phytophthora capsici*.

- Preparation: Dissolve test compounds in DMSO to create a stock solution.
- Media: Mix stock solution with molten Potato Dextrose Agar (PDA) to achieve final concentrations (e.g., 6.25, 12.5, 25, 50, 100 mg/L).
- Inoculation: Place a 5mm mycelial plug of *P. capsici* in the center of the petri dish.
- Incubation: Incubate at 25°C in the dark for 96 hours.
- Measurement: Measure the colony diameter (cross-method) compared to the DMSO control.
- Calculation:

(Where C = Control diameter, T = Treated diameter). Calculate EC_{50} using log-probit analysis [1].

Mechanism of Action & Pathway Visualization

The bioactivity of these analogs relies on specific molecular interactions. The diagram below illustrates the dual-pathway potential (Kinase vs. Fungal Target) based on the substitution pattern.



[Click to download full resolution via product page](#)

Figure 2: Mechanism of Action pathways for isonicotinamide derivatives.

References

- Design, Synthesis and Fungicidal Activity of N-(thiophen-2-yl) Nicotinamide Derivatives. Source: Molecules (MDPI), 2022. Context: Establishes the superior fungicidal potency of 5-bromo-nicotinamide analogs (Compound 4f) over commercial standards like Flumorph.
- Structure-Activity Relationship (SAR) Studies on Substituted N-(Pyridin-3-yl)-2-amino-isonicotinamides as Highly Potent GSK-3 Inhibitors. Source: Bioorganic & Medicinal Chemistry Letters, 2023.[1][2] Context: Details the use of the isonicotinamide core for developing nanomolar kinase inhibitors for Alzheimer's disease.
- Discovery and SAR of isonicotinamide BACE-1 inhibitors. Source: Bioorganic & Medicinal Chemistry Letters, 2007.[3] Context: Validates the 2,6-diamino-isonicotinamide scaffold for BACE-1 inhibition, highlighting the importance of the amide vector.

- Comparative Study of the Biological Activity of N-(2-Aminophenyl)-2-chloronicotinamide and its Analogs. Source: BenchChem Technical Guide, 2025. Context: Provides comparative IC50 data for chloronicotinamide derivatives against VEGFR-2 and cancer cell lines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [2. Structure-activity relationship \(SAR\) studies on substituted N-\(pyridin-3-yl\)-2-amino-isonicotinamides as highly potent and selective glycogen synthase kinase-3 \(GSK-3\) inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Discovery and SAR of isonicotinamide BACE-1 inhibitors that bind beta-secretase in a N-terminal 10s-loop down conformation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Bioactivity Comparison Guide: 5-Bromo-2-chloro-N,N-dimethylisonicotinamide Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6305820/docs#bioactivity-comparison-guide-5-bromo-2-chloro-n-n-dimethylisonicotinamide-analogs\]](https://www.benchchem.com/product/b6305820/docs#bioactivity-comparison-guide-5-bromo-2-chloro-n-n-dimethylisonicotinamide-analogs)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)